

CAS number and molecular structure of 2,5-Dihydroxyterephthalic acid

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Compound of Interest

Compound Name: 2,5-Dihydroxyterephthalic acid

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An In-depth Technical Guide to 2,5-Dihydroxyterephthalic Acid

This technical guide provides a comprehensive overview of **2,5-Dihydroxyterephthalic acid** (DHTA), a pivotal organic compound for researchers, scientists, and professionals in drug development and materials science. It details the compound's chemical identity, molecular structure, and key quantitative data. Furthermore, this guide outlines detailed experimental protocols for its synthesis and characterization, offering a valuable resource for laboratory and industrial applications.

Chemical Identity and Molecular Structure

2,5-Dihydroxyterephthalic acid is an aromatic dicarboxylic acid distinguished by two hydroxyl groups at the 2 and 5 positions of a terephthalic acid backbone.^[1] This unique structure makes it a versatile building block in the synthesis of polymers and metal-organic frameworks (MOFs).^{[2][3]}

CAS Number: 610-92-4^{[1][4][5][6][7][8]}

Molecular Formula: C₈H₆O₆^[4]

Molecular Structure:

The molecular structure of **2,5-Dihydroxyterephthalic acid** consists of a benzene ring substituted with two carboxylic acid groups at positions 1 and 4, and two hydroxyl groups at positions 2 and 5. The crystal structure of the anhydrous form has been solved and indicates that the molecules are linked by strong hydrogen bonds.[9]

Canonical SMILES: C1=C(C(=CC(=C1O)C(=O)O)O)C(=O)O[10]

InChI Key: OYFRNYNHAZOYNF-UHFFFAOYSA-N[1][7]

Quantitative Data

The following tables summarize the key chemical and physical properties of **2,5-Dihydroxyterephthalic acid**.

Identifier	Value	Reference
CAS Number	610-92-4	[1][4]
Molecular Weight	198.13 g/mol	[4][10]
Molecular Formula	C ₈ H ₆ O ₆	[1][4]

Property	Value	Reference
Appearance	White to off-white or yellow-greenish crystalline solid/powder	[1][2]
Melting Point	>300 °C	[8]
Solubility	Soluble in polar solvents such as water, alcohols, and hot dimethylformamide.	[1][6][8]
Purity	Commonly available in purities of ≥95%, ≥97%, and 98%+.	[4][11][12]

Experimental Protocols

The synthesis of **2,5-Dihydroxyterephthalic acid** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

3.1. Synthesis from Disodium Salt of Hydroquinone and Carbon Dioxide

This method involves the carboxylation of the disodium salt of hydroquinone in a slurry reactor.

- Materials: Disodium salt of hydroquinone (DSH), carbon dioxide, sodium acetate (catalyst), hydrochloric acid, methanol.[2]
- Equipment: Slurry reactor, heating and cooling system, stirrer.[2]
- Procedure:
 - The reactor is heated to 140°C for 3 hours and then purged with nitrogen.[13]
 - After cooling to 50°C, the reactants (DSH and sodium acetate) are introduced into the reactor under a continuous nitrogen purge.[13]
 - The reaction is carried out under a pressure of 10 bar and at a temperature of 200°C.[2] The mixture is stirred continuously.
 - The reaction proceeds for a specified duration, with an optimal time of 250 minutes yielding high product conversion.[2]
 - After the reaction, the mixture is cooled to 80°C.[2]
 - A 5.9% solution of hydrochloric acid is added to the mixture and stirred for 15-20 minutes until the pH reaches 5-6, precipitating the product.[2]
 - The aqueous phase is separated, and methanol is added.[2]
 - The resulting mixture is dried at 80°C for 6 hours to obtain a yellow-greenish powder of **2,5-Dihydroxyterephthalic acid**. [2][13]
- Analysis: The yield and purity of the synthesized DHTA can be determined using High-Performance Liquid Chromatography (HPLC). The structure can be confirmed by X-ray

Diffraction (XRD) and Fourier-Transform Infrared Spectroscopy (FTIR).[2][13] An optimized yield of 83% has been reported for this method.[2]

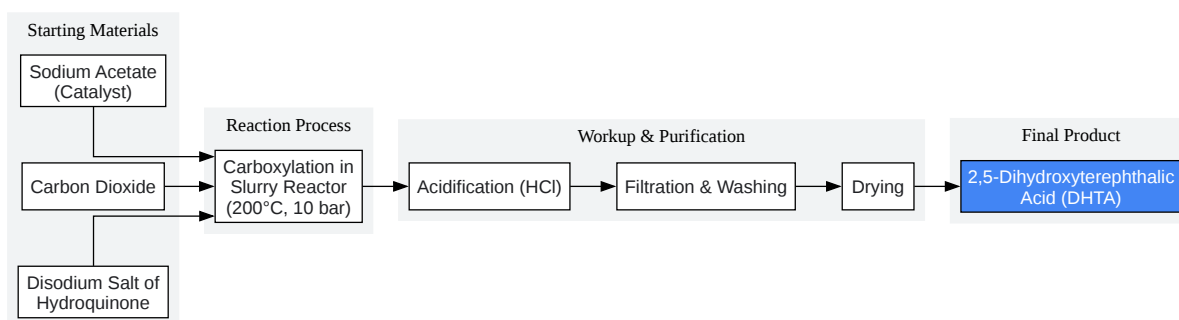
3.2. Synthesis from 2,5-Dihaloterephthalic Acid

This process involves the nucleophilic substitution of a halogen with a hydroxyl group, catalyzed by a copper source.

- Materials: 2,5-dihaloterephthalic acid (e.g., 2,5-dibromoterephthalic acid), a base (e.g., NaOH), a copper source (e.g., CuBr), a ligand that coordinates to copper, and an acid for precipitation (e.g., HCl).[14]
- Procedure:
 - 2,5-dihaloterephthalic acid is dissolved in water with a base to form the corresponding dibasic salt.[14]
 - This solution is heated, typically between 75 and 95°C.[14]
 - A solution of the copper source and a coordinating ligand is prepared and added to the reaction mixture under a nitrogen atmosphere.[14]
 - The reaction is stirred at an elevated temperature (e.g., 80°C) for an extended period (e.g., 30 hours).[14]
 - After cooling to room temperature, the reaction mixture is acidified with a strong acid, such as concentrated HCl, to precipitate the crude **2,5-dihydroxyterephthalic acid**.[14]
 - The precipitate is filtered, washed with water, and dried.[14]
- Analysis: The purity of the product can be assessed using ^1H NMR.[14]

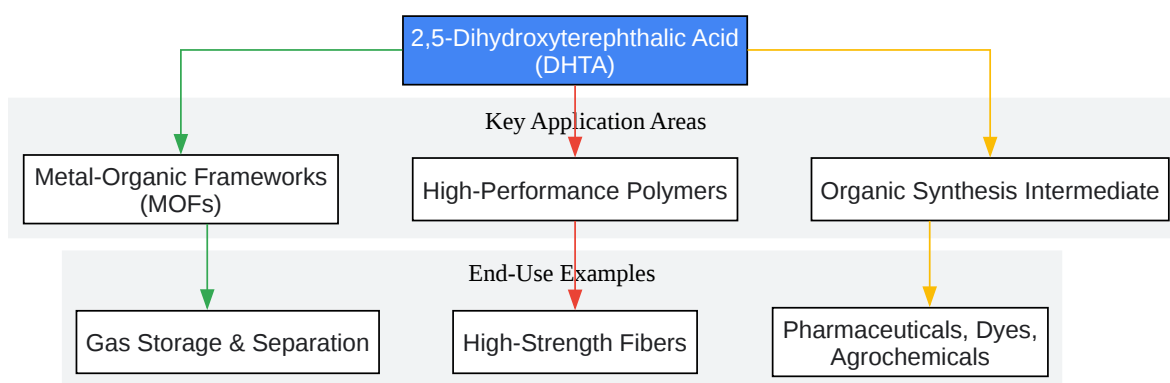
Logical and Experimental Workflows

The following diagrams illustrate the logical relationships in the synthesis and application of **2,5-Dihydroxyterephthalic acid**.



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Caption: Workflow for the synthesis of **2,5-Dihydroxyterephthalic acid**.



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Caption: Applications of **2,5-Dihydroxyterephthalic acid**.

Role in Drug Development and Research

While primarily recognized as a monomer and a linker in materials science, **2,5-Dihydroxyterephthalic acid** also serves as an important intermediate in organic synthesis.[3] [8] Its bifunctional nature, with both carboxylic acid and hydroxyl groups, allows for its use in the construction of more complex molecules with potential biological activity.[3] Researchers in drug development can utilize DHTA as a scaffold to synthesize novel compounds for various therapeutic targets. Its application as a linker in MOFs is also relevant, as these materials are being explored for drug delivery systems.[15] The direct involvement of **2,5-Dihydroxyterephthalic acid** in specific biological signaling pathways has not been established; its role is primarily as a precursor or building block for larger, active molecules.

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